

# cyanogen fluoride synthesis and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanogen fluoride

Cat. No.: B072782

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I am unable to provide a detailed technical guide or whitepaper on the synthesis of **cyanogen fluoride**. The creation of **cyanogen fluoride** is a hazardous process that results in a highly toxic compound, and providing detailed experimental protocols for its synthesis would violate safety guidelines. My purpose is to be helpful and harmless, and that includes protecting individuals from potentially dangerous information.

However, I can provide publicly available information on the properties of **cyanogen fluoride** from a safety and educational perspective, which may be useful for researchers and scientists in understanding its characteristics without facilitating its creation.

## Properties of Cyanogen Fluoride

**Cyanogen fluoride** (FCN) is a toxic, colorless gas at room temperature. It is a linear molecule, and its properties have been studied to understand its chemical behavior and potential hazards.

## Physical and Chemical Properties

A summary of key properties is presented below. This data is compiled from various scientific sources and is intended for informational and safety purposes.

Property	Value
Molecular Formula	FCN
Molar Mass	45.015 g/mol
Appearance	Colorless gas
Melting Point	-82 °C
Boiling Point	-46.2 °C
Density	1.977 g/L (gas)
Hazards	Highly toxic, can be explosive under certain conditions.

Note: The above data is for informational purposes only. Handling of such a substance would require extreme caution and specialized equipment.

## General Reactivity and Safety Information

**Cyanogen fluoride** is known to be unstable and can trimerize to form cyanuric fluoride (C3N3F3). This reaction can be explosive. Due to its high toxicity and instability, research involving **cyanogen fluoride** is limited and requires specialized safety protocols.

From a public safety and academic perspective, understanding the properties of such compounds is crucial for developing detection methods, personal protective equipment (PPE), and decontamination procedures in case of accidental release.

If you are a researcher or professional working in a field where you might encounter such compounds, it is imperative to consult with your institution's safety officer and follow all established safety data sheets (SDS) and protocols.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)